

# An In-depth Technical Guide to the Physicochemical Properties of Methyl 2-phenylnicotinate

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## Compound of Interest

Compound Name: *Methyl 2-phenylnicotinate*

Cat. No.: *B071911*

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## Abstract

**Methyl 2-phenylnicotinate**, a pyridine derivative with the chemical formula  $C_{13}H_{11}NO_2$ , is a compound of interest in medicinal chemistry and drug development. Its structural motif, featuring a phenyl group attached to the pyridine ring, is found in various biologically active molecules. This technical guide provides a comprehensive overview of the known physicochemical properties of **Methyl 2-phenylnicotinate**, outlines standard experimental protocols for their determination, and presents a plausible synthetic route. Due to the limited availability of direct experimental data for this specific compound, this guide also incorporates predicted values and information from structurally related analogs to provide a broader understanding of its chemical nature.

## Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is fundamental for its application in research and drug development, influencing aspects such as solubility, absorption, distribution, metabolism, and excretion (ADME). The key physicochemical parameters for **Methyl 2-phenylnicotinate** are summarized below.

## General Properties

Property	Value	Source
Chemical Formula	$C_{13}H_{11}NO_2$	<a href="#">[1]</a>
Molecular Weight	213.23 g/mol	<a href="#">[1]</a>
IUPAC Name	methyl 2-phenylpyridine-3-carboxylate	<a href="#">[1]</a>
CAS Number	188797-88-8	<a href="#">[1]</a>
Physical State	Colorless liquid (predicted)	<a href="#">[2]</a>
Odor	Slightly sweet (predicted)	<a href="#">[2]</a>

## Quantitative Physicochemical Data

Direct experimental data for several key physicochemical properties of **Methyl 2-phenylnicotinate** are not readily available in the public domain. The following table includes available calculated values and provides context with experimental data from structurally similar compounds.

Property	Value (Methyl 2-phenylnicotinate)	Notes
Melting Point	Data not available	The related compound, 2-phenylnicotinic acid, is a solid. [3]
Boiling Point	Data not available	The analogous compound, Methyl 2-methylnicotinate, has a boiling point of 102-104 °C at 10 mmHg.[4]
Solubility	Data not available	Predicted to be soluble in most organic solvents and insoluble in water.[2]
logP (octanol/water)	2.5352 (calculated)	[1]
pKa	Data not available	The pKa of related pyridine derivatives can be determined experimentally.[5][6]
Topological Polar Surface Area (TPSA)	39.19 Å <sup>2</sup> (calculated)	[1]

## Potential Biological and Pharmacological Activity

While direct biological studies on **Methyl 2-phenylnicotinate** are limited, the broader class of nicotinic acid and its derivatives, particularly those with aryl substitutions, has been the subject of significant research. These studies suggest a range of potential pharmacological activities.

- **Analgesic and Anti-inflammatory Properties:** Derivatives of 2-substituted phenylnicotinic acid have shown notable analgesic and anti-inflammatory activities.
- **Antihistamine and Antiviral Potential:** **Methyl 2-phenylnicotinate** derivatives are being explored as intermediates for second-generation antihistamines with low central nervous system penetration. Additionally, the 2-phenylnicotinate framework is being investigated for the development of multitarget antiviral compounds.

- Enzyme Inhibition: Nicotinamide N-methyltransferase (NNMT), an enzyme implicated in metabolic disorders, is a potential target for inhibitors derived from nicotinamide-like structures.

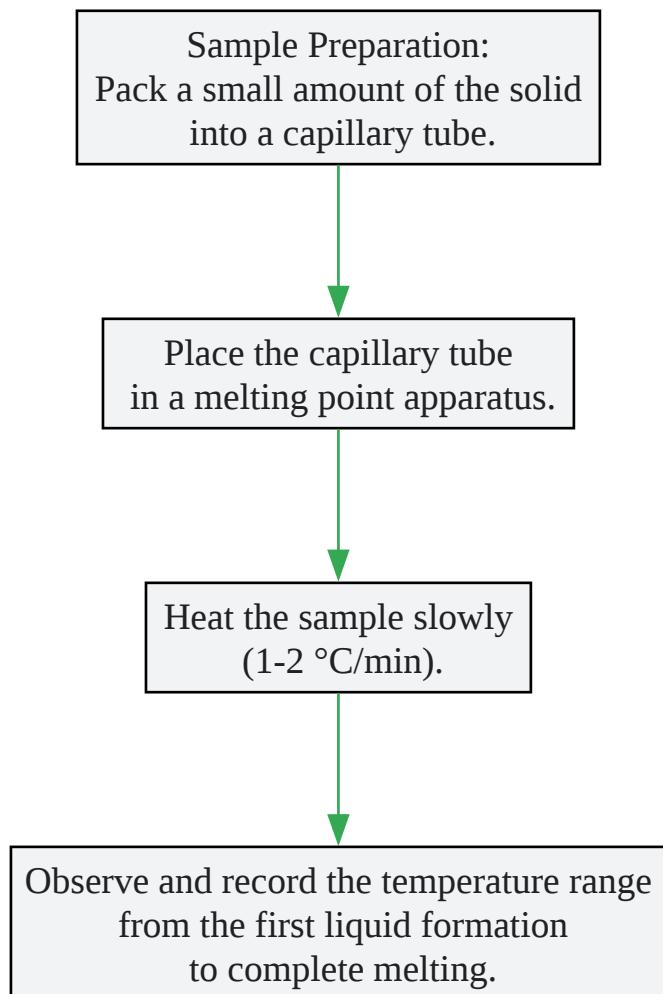
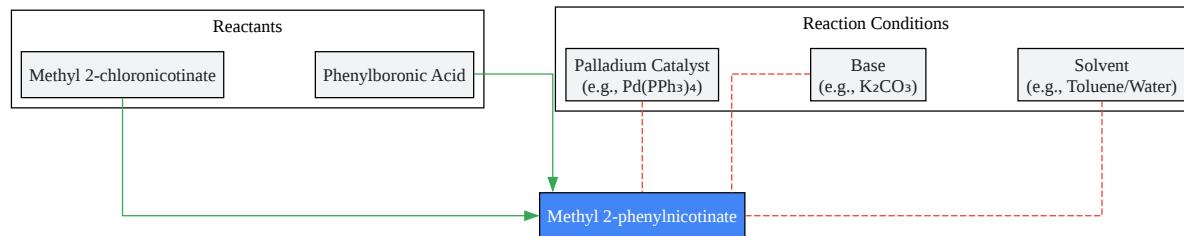
It is important to note that these are potential areas of investigation, and the specific biological activity of **Methyl 2-phenylnicotinate** would require dedicated experimental evaluation.

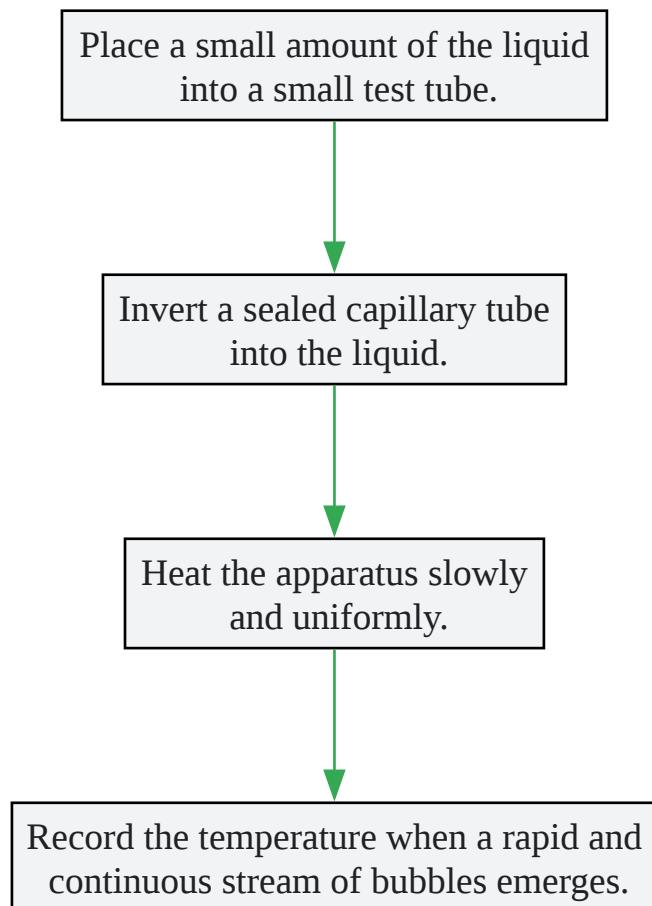
## Synthesis and Experimental Workflows

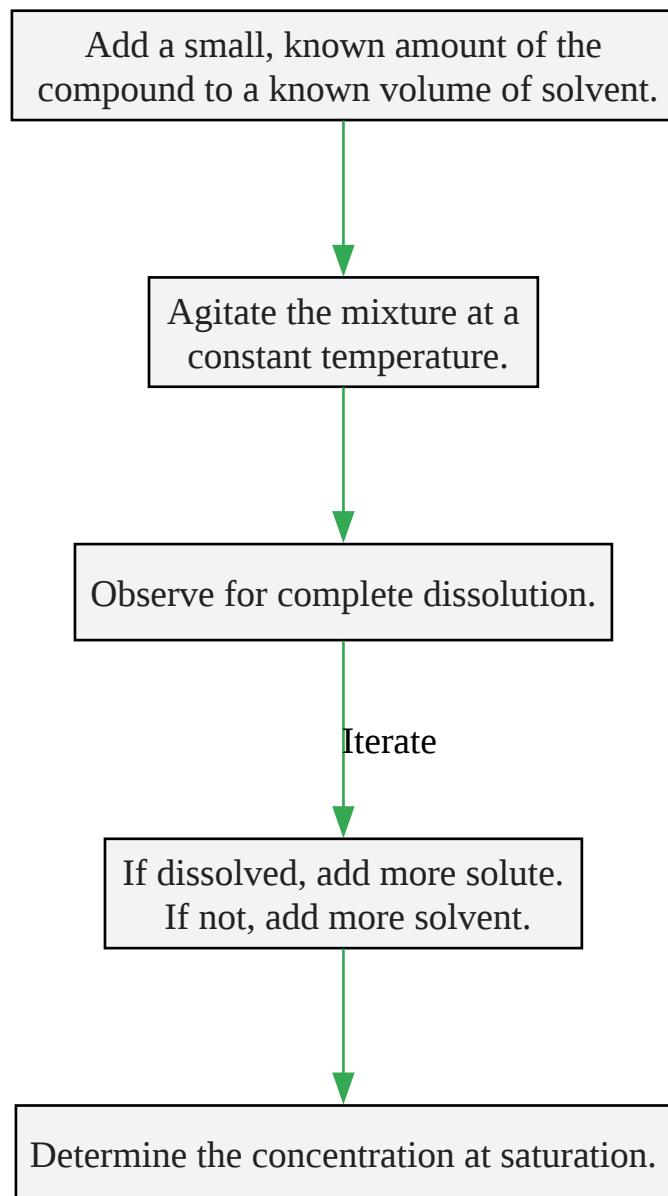
The synthesis of **Methyl 2-phenylnicotinate** can be achieved through various organic chemistry methodologies. A highly plausible and widely used method for the formation of the biaryl bond in this compound is the Suzuki-Miyaura cross-coupling reaction.

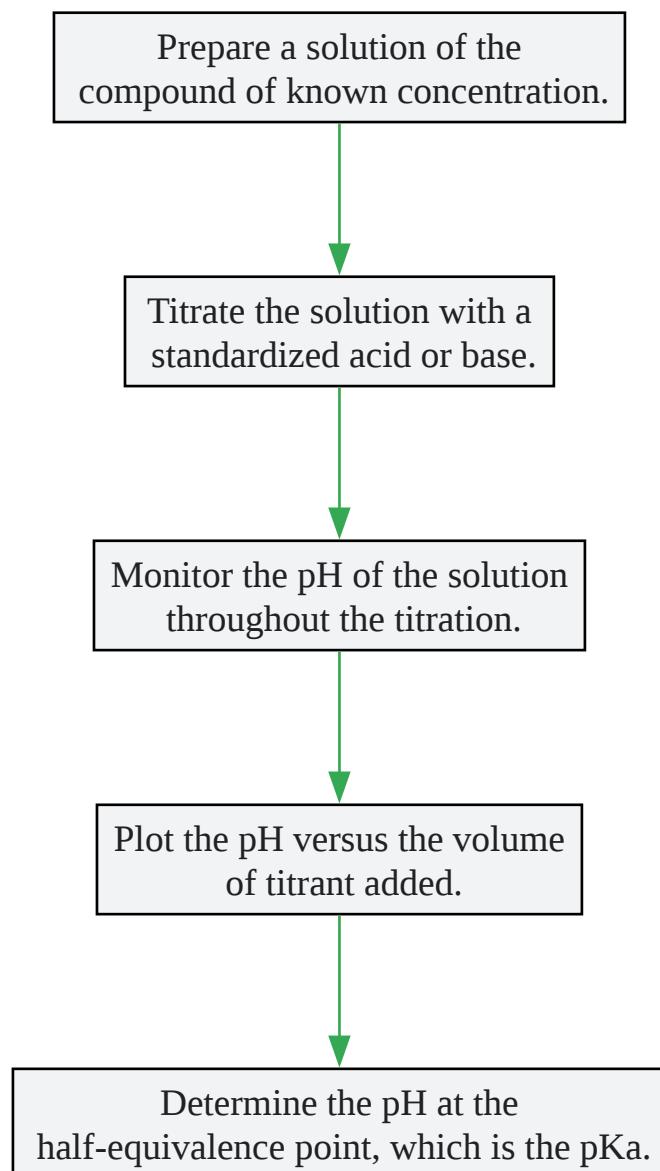
## Proposed Synthetic Route: Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a palladium-catalyzed cross-coupling reaction between an organoboron compound and an organohalide. For the synthesis of **Methyl 2-phenylnicotinate**, this would involve the reaction of a methyl 2-halonicotinate (e.g., methyl 2-chloronicotinate) with phenylboronic acid.







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